

An In-depth Technical Guide to the Physicochemical Properties of Anhydrous Beta-Lactose

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Compound of Interest

Compound Name: *beta-Lactose*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of anhydrous **beta-lactose**, a critical excipient in the pharmaceutical industry. The information presented herein is intended to support research, development, and formulation activities by providing detailed data, experimental methodologies, and an understanding of the relationships between these properties and their application in drug product development.

Core Physicochemical Properties

Anhydrous **beta-lactose** (β -lactose) is a disaccharide composed of galactose and glucose, distinguished from its alpha anomer by the orientation of the hydroxyl group on the anomeric carbon of the glucose unit.^{[1][2]} This structural difference imparts distinct physicochemical characteristics that are highly relevant to its functionality as a pharmaceutical excipient.^[3] Commercially available anhydrous lactose typically contains a majority of β -lactose (around 70-80%) with the remainder being anhydrous α -lactose.^{[4][5]}

Quantitative Data Summary

The following tables summarize the key quantitative physicochemical properties of anhydrous **beta-lactose**, providing a consolidated reference for formulation scientists.

Property	Value	Unit	References
General Properties			
Molecular Formula	C ₁₂ H ₂₂ O ₁₁	[6][7][8]	
Molecular Weight	342.30	g/mol	[6][7][8]
Physical Properties			
Melting Point	223 - 228.8	°C	[6][9][10]
Density (True)	1.590	g/cm ³	[1][11]
Boiling Point (rough estimate)	667.9	°C	[6][10]
Solubility			
Water (20 °C)	5-10	g/100 mL	[12]
Water (25 °C)	45.0 ± 0.34	g/100g solution	[9]
Ethanol (96%)	Practically Insoluble	[12][13]	
Hygroscopicity & Moisture Content			
Moisture Sorption (at 55% RH)	< 1	%	[14]
Moisture Sorption (at 80% RH)	1.66	%	[14]
Loss on Drying	≤ 0.5	%	[15][16]
Water Content (Karl Fischer)	≤ 1.0	%	[15][16]
Powder Properties			
Angle of Repose	31 - 35	°	[4]

Experimental Protocols for Property Determination

The accurate characterization of anhydrous **beta-lactose** is essential for ensuring consistent performance in pharmaceutical formulations. The following sections detail the methodologies for determining its key physicochemical properties.

Melting Point Determination

Method: Differential Scanning Calorimetry (DSC)

Protocol:

- A small, accurately weighed sample (typically 2-5 mg) of anhydrous **beta-lactose** is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC instrument.
- The temperature is increased at a constant rate, typically 10°C/min.[\[9\]](#)
- The heat flow to the sample is monitored as a function of temperature.
- The melting point is determined as the onset or peak of the endothermic event corresponding to the melting of the substance.[\[17\]](#)[\[18\]](#)

Density (True) Measurement

Method: Gas Pycnometry

Protocol:

- The sample chamber of a gas pycnometer is calibrated using a standard of known volume.
- A known weight of anhydrous **beta-lactose** powder is placed into the sample chamber.
- The chamber is sealed and purged with a non-reactive gas, typically helium, to remove any adsorbed gases from the powder surface.
- The gas is then allowed to expand from a reference chamber into the sample chamber.

- The pressure change is measured and used to calculate the volume of the solid material, excluding inter-particle and intra-particle pore volume.
- The true density is calculated by dividing the mass of the sample by its measured volume.

Solubility Determination

Method: Equilibrium Solubility Method

Protocol:

- An excess amount of anhydrous **beta-lactose** is added to a known volume of the solvent (e.g., deionized water) in a sealed container.
- The container is agitated at a constant temperature (e.g., 25°C) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).[\[9\]](#)
- The suspension is then filtered to remove the undissolved solid.
- The concentration of lactose in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a refractive index detector or a validated polarimetric method.[\[19\]](#)[\[20\]](#)
- The solubility is expressed as the mass of solute per volume or mass of the solvent.

Hygroscopicity Assessment

Method: Dynamic Vapor Sorption (DVS)

Protocol:

- A small, accurately weighed sample of anhydrous **beta-lactose** is placed in the DVS instrument.
- The initial weight of the sample is recorded at a low relative humidity (RH), typically <1% RH.
- The RH within the chamber is then increased in a stepwise manner (e.g., in 10% RH increments) up to a high RH (e.g., 90% RH), and the change in sample mass is recorded at

each step once equilibrium is reached.[4][21]

- The RH is then decreased in a similar stepwise manner to obtain the desorption isotherm.
- The hygroscopicity is evaluated by the amount of water vapor sorbed by the material at different RH levels. Anhydrous **beta-lactose** is considered not very hygroscopic, especially at RH levels below 70%.[4]

Powder Flowability Characterization

Method: Angle of Repose

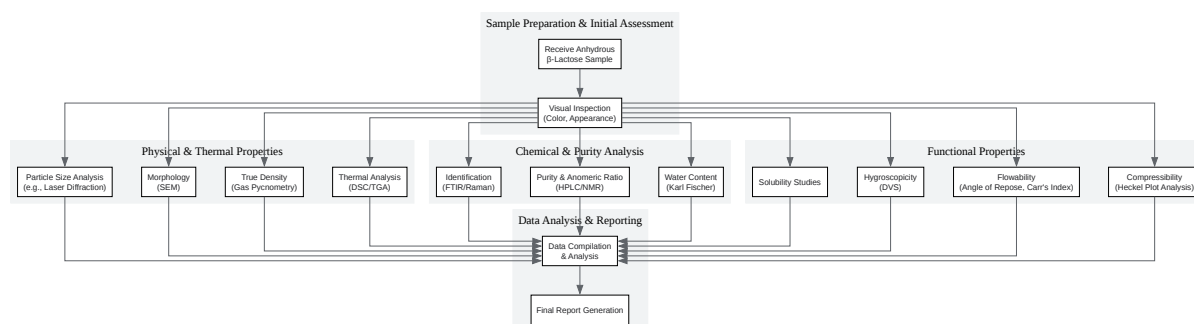
Protocol:

- A funnel with a fixed diameter is positioned at a specific height above a flat, circular base.
- The anhydrous **beta-lactose** powder is allowed to flow through the funnel onto the base until the apex of the cone of powder reaches the tip of the funnel.
- The height (h) and radius (r) of the resulting powder cone are measured.
- The angle of repose (θ) is calculated using the formula: $\theta = \arctan(h/r)$.
- An angle of repose between 31-35° generally indicates good flowability.[4]

Visualizations

Experimental Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the comprehensive physicochemical characterization of anhydrous **beta-lactose**.

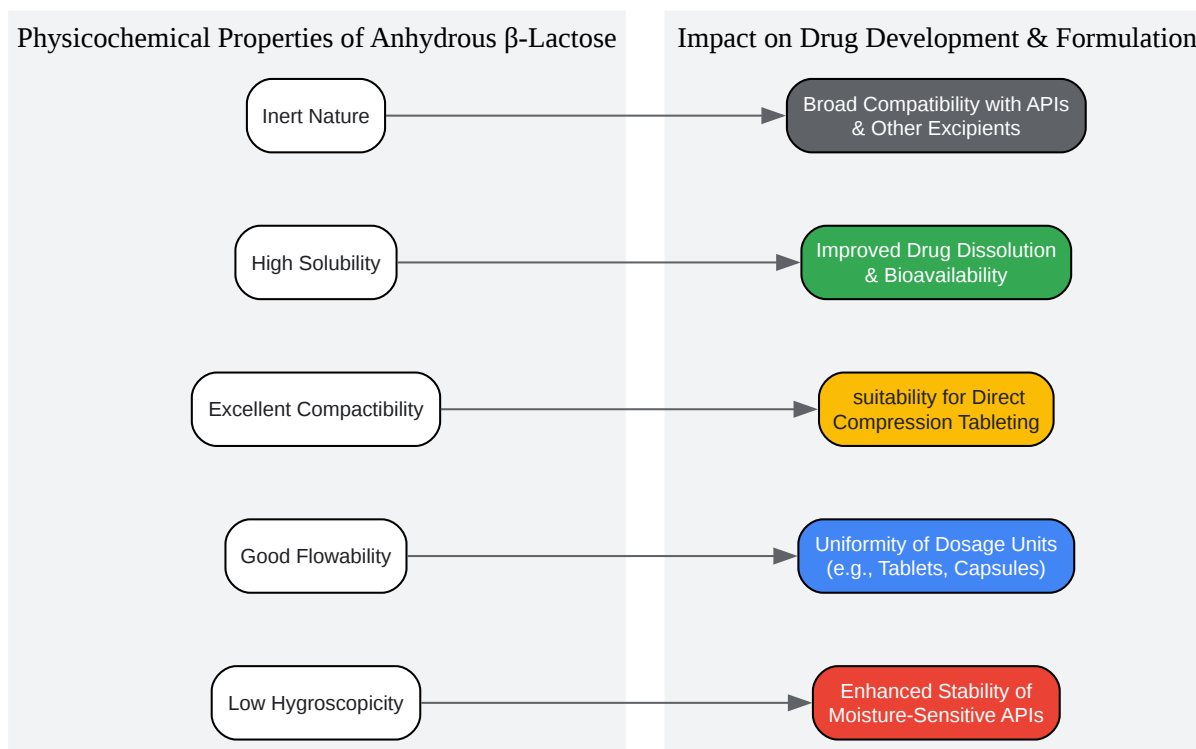


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Caption: Experimental workflow for the physicochemical characterization of anhydrous **beta-lactose**.

Impact of Physicochemical Properties on Drug Development

The physicochemical properties of anhydrous **beta-lactose** are directly linked to its performance in various stages of drug development, particularly in solid dosage form manufacturing.



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Caption: Relationship between physicochemical properties and drug development implications.

Conclusion

The well-characterized physicochemical properties of anhydrous **beta-lactose**, including its low hygroscopicity, good flowability, and excellent compressibility, make it a versatile and highly valuable excipient in the development of solid oral dosage forms.[22][23] Its high solubility and chemical stability further contribute to its widespread use. A thorough understanding and rigorous testing of these properties, as outlined in this guide, are paramount for successful formulation development and the manufacturing of robust and effective drug products.

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